

Ac-Yvad-cho solubility in water, ethanol, and DMF.

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Compound of Interest

Compound Name: Ac-Yvad-cho

Cat. No.: B1673944

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Application Notes and Protocols: Ac-YVAD-CHO

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ac-YVAD-CHO (N-Acetyl-L-tyrosyl-L-valyl-L-alanyl-L-aspartyl-aldehyde) is a synthetic tetrapeptide and a potent, reversible, and selective inhibitor of Caspase-1. Caspase-1, formerly known as Interleukin-1 β Converting Enzyme (ICE), is a critical cysteine protease involved in the inflammatory process. Its primary function is the cleavage of pro-inflammatory cytokines pro-Interleukin-1 β (pro-IL-1 β) and pro-Interleukin-18 (pro-IL-18) into their active, secreted forms. Caspase-1 is activated through the assembly of multiprotein complexes called inflammasomes in response to pathogenic and endogenous danger signals. By inhibiting Caspase-1, **Ac-YVAD-CHO** effectively blocks the maturation and release of IL-1 β and IL-18, making it a valuable tool for studying inflammatory pathways and for the development of novel anti-inflammatory therapeutics.

Solubility

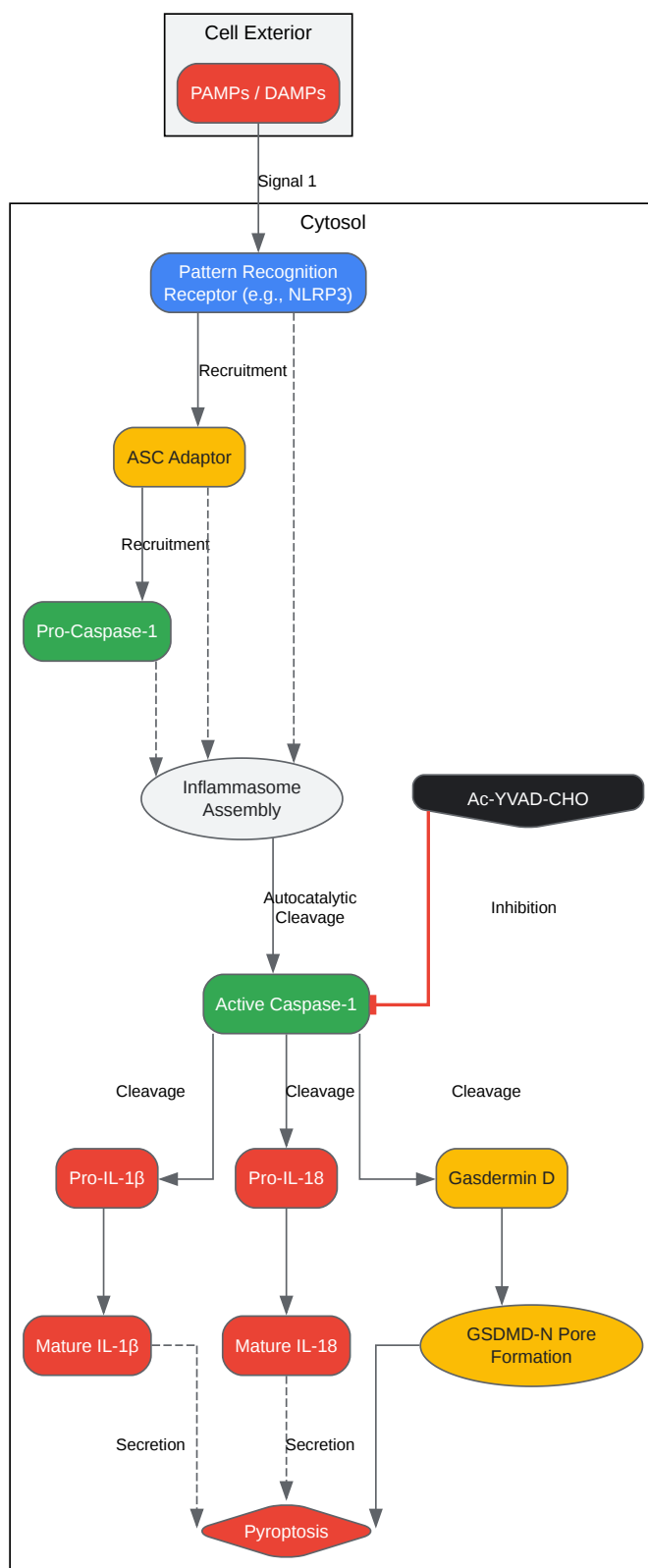
The solubility of **Ac-YVAD-CHO** in various common laboratory solvents is crucial for the preparation of stock solutions and for its effective use in in vitro and in vivo experimental models. The solubility data is summarized in the table below.

Solvent	Solubility
Water	5 mg/mL[1][2] (one source suggests ≥ 50 mg/mL[3])
Ethanol	30 mg/mL[1][2][4]
Dimethylformamide (DMF)	30 mg/mL[1][4]

Note: For aqueous solutions, it is recommended to first dissolve the peptide in a minimal amount of DMSO before dilution with aqueous buffers to the desired final concentration.

Signaling Pathway

Ac-YVAD-CHO targets a key control point in the inflammatory signaling cascade. The diagram below illustrates the Caspase-1 activation pathway and the inhibitory action of **Ac-YVAD-CHO**.



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Caption: Caspase-1 activation pathway and inhibition by **Ac-YVAD-CHO**.

Experimental Protocols

Preparation of Ac-YVAD-CHO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Ac-YVAD-CHO**.

Materials:

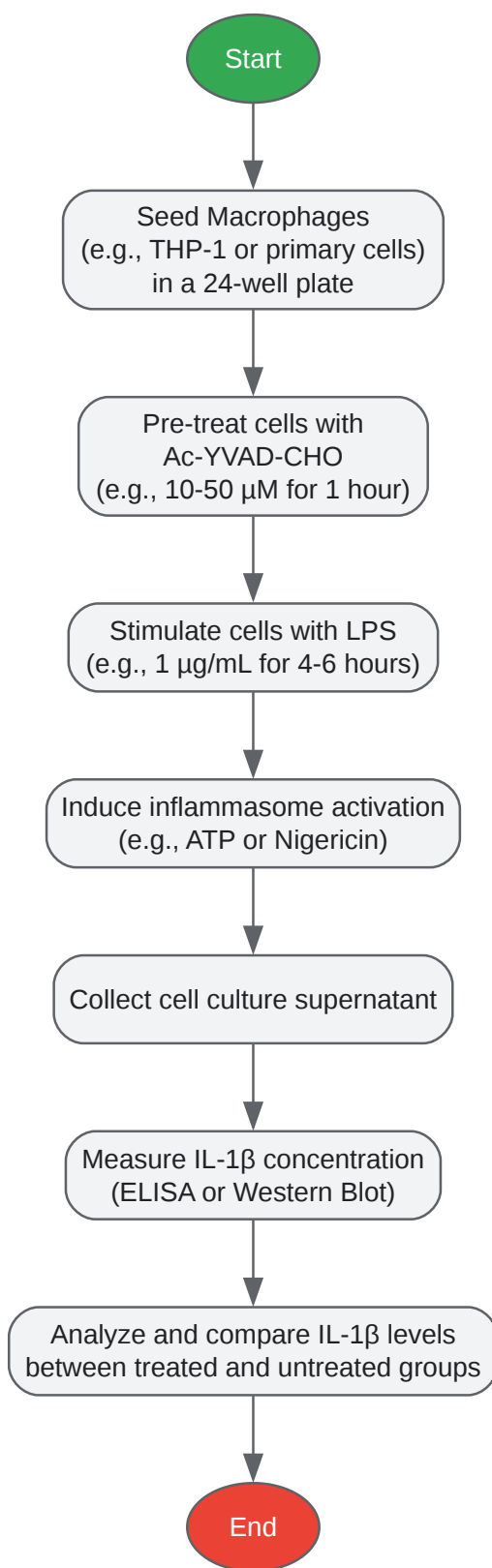
- **Ac-YVAD-CHO** (powder)
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes

Procedure:

- Briefly centrifuge the vial of **Ac-YVAD-CHO** powder to ensure all the material is at the bottom.
- To prepare a 10 mM stock solution, add the appropriate volume of DMSO to the vial. For example, for 1 mg of **Ac-YVAD-CHO** (Molecular Weight: 492.5 g/mol), add 203 μ L of DMSO.
- Vortex gently until the powder is completely dissolved.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

Inhibition of IL-1 β Secretion in Macrophages

This protocol provides a general workflow for evaluating the inhibitory effect of **Ac-YVAD-CHO** on IL-1 β secretion from lipopolysaccharide (LPS)-stimulated macrophages.



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